

Application Notes and Protocols for the Preparation of Rubidium Chromate Solutions

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Compound of Interest

Compound Name: *Rubidium chromate*

Cat. No.: *B082947*

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This document provides a comprehensive guide to the preparation of **rubidium chromate** (Rb_2CrO_4) solutions. It includes detailed experimental protocols, safety precautions, and relevant physicochemical data to ensure accurate and safe handling in a laboratory setting. **Rubidium chromate** is a yellow crystalline solid that is soluble in water.^{[1][2]} It serves as a reagent in various chemical analyses and synthetic processes.^{[3][4][5]}

Physicochemical Data

A summary of the key quantitative data for **rubidium chromate** is presented in Table 1. This information is essential for accurate solution preparation and for understanding the compound's behavior.

Table 1: Physicochemical Properties of **Rubidium Chromate**

Property	Value	Source
Molecular Formula	Rb_2CrO_4	[3] [6] [7] [8] [9]
Molecular Weight	286.93 g/mol	[3] [6] [7] [9]
Appearance	Yellow to yellow-green powder or crystals	[1] [3]
Density	3.518 g/mL at 25 °C	[3] [7] [9]
Solubility in Water	62.0 g/100g H_2O at 0°C	[10]
	73.6 g/100g H_2O at 20°C	[10]
	95.7 g/100g H_2O at 60°C	[10]

Experimental Protocol: Preparation of a Standard Rubidium Chromate Solution

This protocol outlines the procedure for preparing a **rubidium chromate** solution of a desired molarity. The example provided is for the preparation of a 0.1 M solution.

2.1. Materials and Equipment

- **Rubidium Chromate** (Rb_2CrO_4), analytical reagent grade
- Deionized or distilled water
- Analytical balance (readable to at least 0.1 mg)
- Volumetric flask (Class A, appropriate volume, e.g., 100 mL)
- Weighing boat or paper
- Spatula
- Glass beaker
- Glass stirring rod

- Funnel
- Personal Protective Equipment (PPE): safety goggles, lab coat, chemical-resistant gloves[11]

2.2. Safety Precautions

Rubidium chromate is a hazardous substance and must be handled with care.[2][6][8]

- Hazard Identification: It is an oxidizer, may cause an allergic skin reaction, is suspected of causing cancer, and is very toxic to aquatic life with long-lasting effects.[6][8]
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves.[7][11]
- Ventilation: Work in a well-ventilated area, preferably within a chemical fume hood, to prevent the inhalation of dust.[1][11]
- Handling: Avoid contact with skin and eyes.[11] Do not ingest. Wash hands thoroughly after handling.[1]
- Storage: Store in a cool, dry place in a tightly sealed container, away from combustible materials.[1][7]
- Disposal: Dispose of waste in accordance with local, state, and federal regulations for hazardous materials.[8]

2.3. Step-by-Step Procedure

Step 1: Calculation of Required Mass

Calculate the mass of **rubidium chromate** required to prepare the desired volume and concentration of the solution using the following formula[12]:

$$\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Molecular Weight (g/mol)} \times \text{Volume (L)}$$

For example, to prepare 100 mL (0.1 L) of a 0.1 M **rubidium chromate** solution:

Mass (g) = 0.1 mol/L × 286.93 g/mol × 0.1 L = 2.8693 g

Step 2: Weighing the **Rubidium Chromate**

- Place a clean, dry weighing boat on the analytical balance and tare it.
- Carefully add the calculated mass of **rubidium chromate** to the weighing boat using a spatula.

Step 3: Dissolving the Solid

- Transfer the weighed **rubidium chromate** into a clean glass beaker.
- Add a small amount of deionized water (approximately 25-50% of the final volume) to the beaker.
- Gently swirl the beaker or stir with a clean glass rod until the solid is completely dissolved.
[11] The solution will be yellow.[2]

Step 4: Transfer to Volumetric Flask

- Using a funnel, carefully transfer the dissolved **rubidium chromate** solution into a clean, calibrated volumetric flask of the desired final volume.
- Rinse the beaker, stirring rod, and funnel several times with small portions of deionized water, transferring all rinsings into the volumetric flask to ensure a quantitative transfer.[11]

Step 5: Dilution to Final Volume

- Carefully add deionized water to the volumetric flask until the bottom of the meniscus is level with the calibration mark.[11]
- Stopper the flask and invert it multiple times (at least 10-15 inversions) to ensure the solution is homogeneous.[11]

Step 6: Labeling and Storage

Properly label the volumetric flask with the name of the solution (**Rubidium Chromate**), its concentration, the date of preparation, and your initials. Store the solution in a cool, dry, and dark place.

Experimental Workflow Diagram

The following diagram illustrates the key steps in the preparation of a standard **rubidium chromate** solution.

Preparation

1. Calculate Mass of Rb_2CrO_4 2. Weigh Rb_2CrO_4

Dissolution

3. Dissolve in Deionized Water

4. Transfer to Volumetric Flask

Finalization

5. Dilute to Final Volume

6. Homogenize Solution

7. Label and Store

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Caption: Workflow for preparing a standard **rubidium chromate** solution.

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References

- 1. Rubidium Chromate - ESPI Metals [espimetals.com]
- 2. CAS 13446-72-5: Rubidium chromate | CymitQuimica [cymitquimica.com]
- 3. chemimpex.com [chemimpex.com]
- 4. chemimpex.com [chemimpex.com]
- 5. chemimpex.com [chemimpex.com]
- 6. Rubidium chromate | CrO₄Rb₂ | CID 61605 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Rubidium chromate 13446-72-5 [sigmaaldrich.com]
- 8. Itschem.com [itschem.com]
- 9. Rubidium chromate 13446-72-5 [sigmaaldrich.com]
- 10. chembk.com [chembk.com]
- 11. benchchem.com [benchchem.com]
- 12. flinnsci.com [flinnsci.com]
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